

3-Chloro-4-methylpyridin-2-amine molecular structure and formula

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Compound of Interest

Compound Name: 3-Chloro-4-methylpyridin-2-amine

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An In-Depth Technical Guide to **3-Chloro-4-methylpyridin-2-amine** (CAPIC)

Abstract

This technical guide provides a comprehensive overview of **3-Chloro-4-methylpyridin-2-amine**, a pivotal chemical intermediate known by its acronym, CAPIC. The document details its molecular structure, chemical properties, and established synthesis protocols. Emphasis is placed on its critical role as a key building block in the pharmaceutical industry, most notably in the production of Nevirapine, a non-nucleoside reverse transcriptase inhibitor for the treatment of HIV-1.^{[1][2][3][4]} This guide is intended for researchers, chemists, and professionals in drug development, offering field-proven insights into its synthesis, characterization, and safe handling.

Compound Identification and Core Properties

3-Chloro-4-methylpyridin-2-amine is a substituted pyridine derivative whose unique arrangement of functional groups—an amine, a chloro, and a methyl group—makes it a versatile reagent in organic synthesis.

Nomenclature and Identifiers

Identifier	Value
IUPAC Name	2-chloro-4-methylpyridin-3-amine[5]
Common Name	3-Amino-2-chloro-4-methylpyridine[1][6][7][8]
Synonym	CAPIC[1][2][9]
3-Amino-2-chloro-4-picoline[8]	
CAS Number	133627-45-9[5][6][7]
Molecular Formula	C ₆ H ₇ ClN ₂ [5][6][7][10]
SMILES	Cc1ccnc(Cl)c1N[6]
InChI Key	UOBCYTOUXLAABU-UHFFFAOYSA-N[5][6]

Physicochemical Properties

The physical and chemical characteristics of CAPIC are critical for its handling, storage, and application in synthetic chemistry.

Property	Value	Source(s)
Molecular Weight	142.59 g/mol	[5][6][7]
Appearance	Off-white to brown crystalline powder	[8][9][11]
Melting Point	65-70 °C	[1][6]
Boiling Point	283.3±35.0 °C (Predicted)	[1][9]
Density	1.260±0.06 g/cm ³ (Predicted)	[1]
Solubility	Chloroform, Ethanol	[1]
Storage Conditions	2-8°C, inert atmosphere, keep in dark place	[1]

Molecular Structure

The structural arrangement of CAPIC is fundamental to its reactivity. The pyridine ring is activated by the electron-donating amino group and influenced by the withdrawing chloro group.

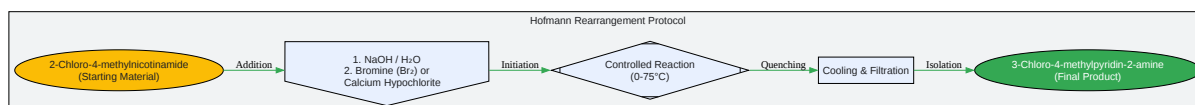
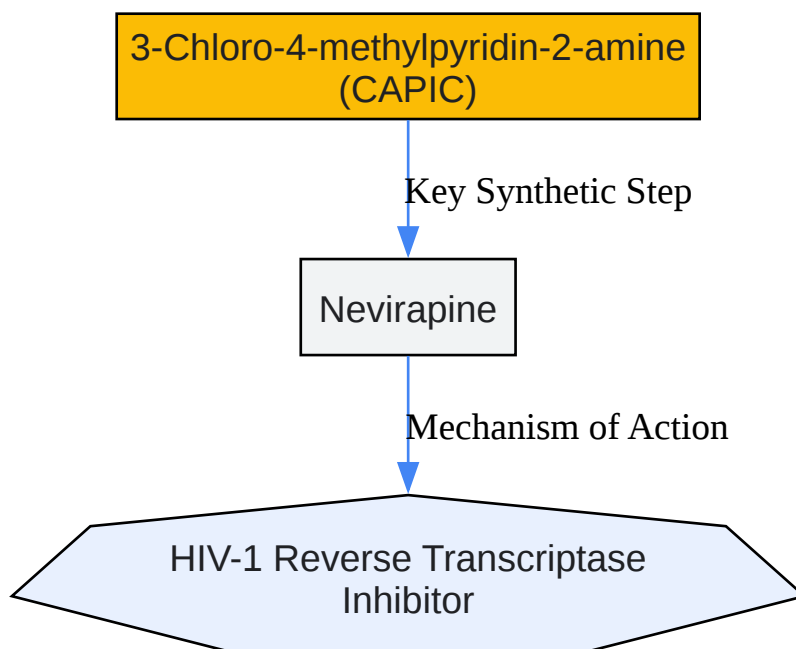
Molecular structure of 3-Chloro-4-methylpyridin-2-amine.

Significance and Applications

While CAPIC has applications in agrochemicals and material science, its primary significance lies in its role as a non-interchangeable intermediate in pharmaceutical manufacturing.^[11]

Keystone Intermediate for Nevirapine

CAPIC is the critical precursor for the synthesis of Nevirapine, a potent non-nucleoside reverse transcriptase inhibitor (NNRTI).^{[1][2][12]} Nevirapine is a frontline treatment for HIV-1 infection, and the efficient, scalable synthesis of CAPIC is a cornerstone of its commercial production.^{[3][4][13]} The structure of CAPIC provides the necessary scaffold for the subsequent cyclization reactions that form the complex diazepine ring system of Nevirapine.



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